

Characterization of Aluminum Zirconium Pentachlorohydrate: An Application Note

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Compound of Interest

Compound Name: *Aluminum zirconium
pentachlorohydrate*

Cat. No.: *B068427*

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Introduction

Aluminum Zirconium Pentachlorohydrate is a key active ingredient in many antiperspirant and deodorant products. Its efficacy in reducing perspiration is attributed to the formation of a polymeric plug within the sweat duct. The chemical complexity and polymeric nature of this ingredient necessitate a range of analytical techniques for comprehensive characterization to ensure quality, stability, and performance. This application note provides detailed protocols for the key analytical methods used to characterize **Aluminum Zirconium Pentachlorohydrate**, including elemental analysis, chromatographic separation of polymeric species, and spectroscopic identification.

Key Analytical Techniques

A multi-faceted approach is required to fully characterize **Aluminum Zirconium Pentachlorohydrate**. The primary analytical techniques and their applications are summarized below.

Analytical Technique	Parameter Measured	Purpose
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	Aluminum (Al) and Zirconium (Zr) content	To determine the elemental composition and verify the Al/Zr ratio.[1]
Potentiometric Titration	Chloride (Cl) content	To determine the chloride content and calculate the (Al+Zr)/Cl ratio.[1]
Complexometric Titration	Aluminum (Al) and Zirconium (Zr) content	An alternative to ICP-OES for quantifying metal ion content. [2]
Size Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC)	Molecular size distribution of polymeric species	To assess the degree of polymerization and the distribution of different oligomeric species.[1][3]
Fourier-Transform Infrared (FT-IR) Spectroscopy	Functional groups	To identify the compound and its key functional groups, such as hydroxyl groups.[1]
Thermogravimetric Analysis (TGA)	Thermal stability and composition	To evaluate the thermal decomposition profile and determine the content of water and other volatile components. [4][5]
X-ray Diffraction (XRD)	Crystallinity	To assess the amorphous or crystalline nature of the solid material.[1]

Experimental Protocols

Elemental Analysis for Al, Zr, and Cl Content (USP Method)

This protocol outlines the determination of Aluminum, Zirconium, and Chloride content as specified in the United States Pharmacopeia (USP) monographs.[6]

a) Content of Aluminum (ICP-OES)

- Principle: The sample is diluted and introduced into an ICP-OES system where the concentration of aluminum is determined by measuring the intensity of its atomic emission at a specific wavelength.
- Procedure:
 - Accurately weigh a sample of **Aluminum Zirconium Pentachlorohydrate** solution.
 - Dilute the sample with a suitable solvent (e.g., 1% nitric acid) to a known volume to bring the aluminum concentration within the linear range of the instrument.
 - Prepare a series of aluminum standard solutions of known concentrations.
 - Aspirate the blank, standards, and sample solution into the ICP-OES.
 - Measure the emission intensity for aluminum at a suitable wavelength (e.g., 396.152 nm).
 - Construct a calibration curve from the standard solutions and determine the concentration of aluminum in the sample.
 - Calculate the percentage of aluminum in the original sample.

b) Content of Zirconium (Gravimetric Analysis)

- Principle: Zirconium is precipitated from the sample solution as zirconium mandelate, which is then ignited to zirconium dioxide and weighed.
- Procedure:
 - Accurately weigh a sample of **Aluminum Zirconium Pentachlorohydrate** solution.
 - Dissolve the sample in a solution of hydrochloric acid and hydrogen peroxide.
 - Add mandelic acid solution to precipitate zirconium mandelate.
 - Allow the precipitate to digest, then filter through ashless filter paper.

- Wash the precipitate with a hot solution of mandelic acid and nitric acid.
- Transfer the filter paper and precipitate to a tared crucible.
- Dry and char the filter paper, then ignite the residue to a constant weight at a high temperature (e.g., 900-1000 °C) to form zirconium dioxide (ZrO₂).
- Calculate the percentage of zirconium in the original sample based on the weight of the ignited residue.

c) Content of Chloride (Potentiometric Titration)

- Principle: The chloride ions in the sample are titrated with a standard solution of silver nitrate. The endpoint is detected potentiometrically using a silver-silver chloride electrode system.
- Procedure:
 - Accurately weigh a sample of **Aluminum Zirconium Pentachlorohydrate** solution.
 - Dissolve the sample in water and acidify with nitric acid.
 - Titrate the solution with a standardized solution of silver nitrate (AgNO₃) using a potentiometric titrator.
 - Determine the endpoint from the titration curve.
 - Calculate the percentage of chloride in the sample.

d) Calculation of Atomic Ratios

- Aluminum/Zirconium Atomic Ratio:
 - Calculate the ratio using the percentages of aluminum and zirconium determined above and their respective atomic weights.^[6]
 - The USP acceptance criteria for the Al/Zr atomic ratio is typically between 6.0:1 and 10.0:1.^[6]

- (Aluminum + Zirconium)/Chloride Atomic Ratio:
 - Calculate the ratio using the percentages of aluminum, zirconium, and chloride and their respective atomic weights.[6]
 - The USP acceptance criteria for the (Al+Zr)/Cl atomic ratio is typically between 2.1:1 and 1.51:1.[6]

Size Exclusion Chromatography (SEC) for Polymer Distribution

- Principle: SEC separates molecules based on their hydrodynamic volume in solution. Larger molecules elute earlier from the column than smaller molecules. Coupling SEC with a detector like a refractive index (RI) detector or ICP allows for the characterization of the polymer distribution.[1][3]
- Procedure:
 - Mobile Phase Preparation: Prepare an aqueous mobile phase, for example, 0.01 M nitric acid. Filter and degas the mobile phase.
 - Sample Preparation: Accurately weigh and dissolve the **Aluminum Zirconium Pentachlorohydrate** sample in the mobile phase to a final concentration of approximately 1 g/L.[7] Filter the sample through a 0.45 µm syringe filter.
 - Instrumentation:
 - HPLC system with a pump, autosampler, and column oven.
 - SEC column suitable for aqueous separations of polymers.
 - Refractive Index (RI) detector or an ICP-OES/MS for element-specific detection.[8]
 - Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 100 µL

- Column Temperature: 30 °C
- Analysis: Inject the sample and record the chromatogram. The retention time is inversely proportional to the molecular size of the polymeric species. The presence of glycine as a stabilizer can be shown to reduce the area of early-eluting peaks corresponding to large oligomers.[1]

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Principle: FT-IR spectroscopy identifies functional groups in a molecule by measuring the absorption of infrared radiation at specific wavelengths.
- Procedure:
 - Prepare the sample as a thin film on a suitable IR-transparent window (e.g., AgCl or ZnSe) or as a KBr pellet.
 - Place the sample in the FT-IR spectrometer.
 - Acquire the infrared spectrum over a range of 4000 to 400 cm^{-1} .
 - Identify characteristic absorption bands, such as the broad O-H stretching band around 3400 cm^{-1} and Al-O vibrations at lower wavenumbers.

Data Presentation

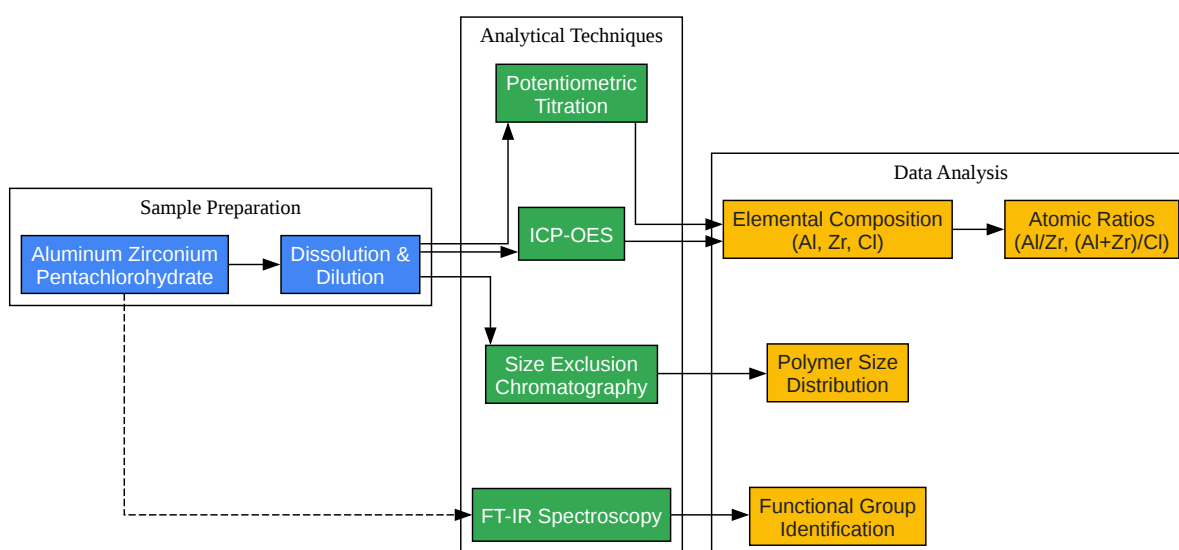
Table 1: Elemental Analysis and Atomic Ratios

Parameter	Method	Typical Specification (USP)
Aluminum Content (%)	ICP-OES	Report as per analysis
Zirconium Content (%)	Gravimetric Analysis	Report as per analysis
Chloride Content (%)	Potentiometric Titration	Report as per analysis
Al/Zr Atomic Ratio	Calculation	6.0:1 - 10.0:1[6]
(Al+Zr)/Cl Atomic Ratio	Calculation	2.1:1 - 1.51:1[6]

Table 2: Size Exclusion Chromatography Data

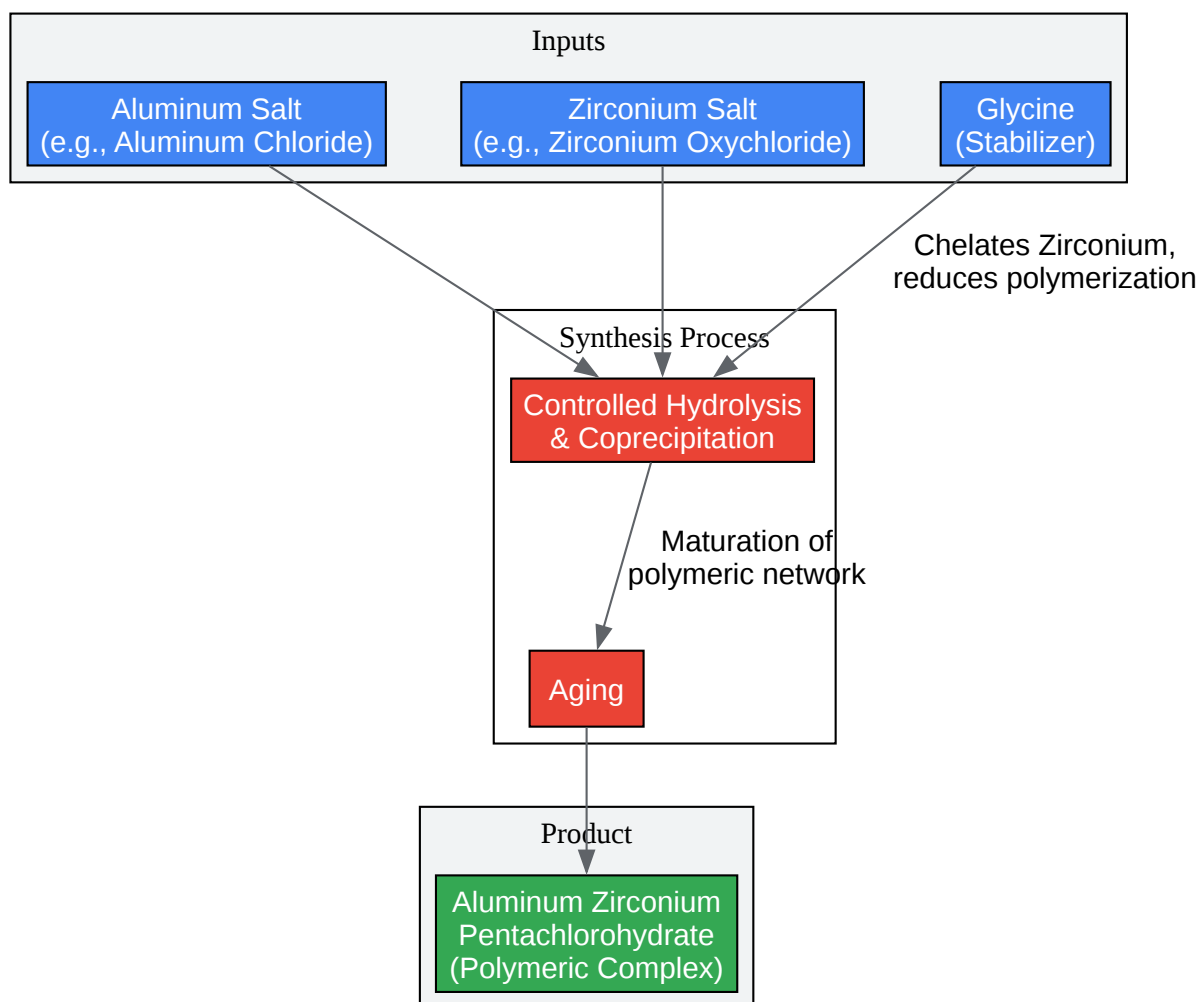
Peak	Retention Time (min)	Relative Peak Area (%)	Interpretation
1	5-7	Varies	Large polymeric species/aggregates[1]
2	8-10	Varies	Smaller oligomeric species[1]

Visualizations



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Caption: Workflow for the characterization of **Aluminum Zirconium Pentachlorohydrate**.



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Caption: Simplified relationship diagram for the synthesis of **Aluminum Zirconium Pentachlorohydrate**.

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